

In-Depth Technical Guide: Safety and Handling of 1,3-Benzoxazol-2-ylacetonitrile

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Compound of Interest

Compound Name: 1,3-Benzoxazol-2-ylacetonitrile

Cat. No.: B091303

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document has been compiled from publicly available information and is intended for guidance purposes only. A complete Safety Data Sheet (SDS) with comprehensive, validated quantitative data for **1,3-Benzoxazol-2-ylacetonitrile** (CAS: 15344-56-6) was not fully available. The information on GHS classifications is based on data from limited sources and should be treated with caution. Users are strongly advised to perform their own risk assessments and consult a certified safety professional before handling this chemical.

Chemical Identification and Physical Properties

This section provides key identifiers and physical data for **1,3-Benzoxazol-2-ylacetonitrile**.

Property	Value	Reference
CAS Number	15344-56-6	[1][2]
Molecular Formula	C ₉ H ₆ N ₂ O	[1][2][3]
Molecular Weight	158.16 g/mol	[1][2][3]
Appearance	Powder	
Melting Point	70-72 °C	
Boiling Point	Data not available	
Solubility	Data not available	
Storage Temperature	Room Temperature	

Hazard Identification and GHS Classification

The following GHS classification is based on available data. A comprehensive toxicological profile for this compound has not been fully established.

GHS Classification	Hazard Statement (H-code)	Precautionary Statement (P-code)
Signal Word	Warning	
Acute Toxicity, Oral	H302: Harmful if swallowed	P264, P270, P301+P312, P330, P501
Acute Toxicity, Dermal	H312: Harmful in contact with skin	P280, P302+P352, P312, P362, P363, P501
Skin Corrosion/Irritation	H315: Causes skin irritation	P264, P280, P302+P352, P332+P313, P362
Eye Damage/Irritation	H319: Causes serious eye irritation	P264, P280, P305+P351+P338, P337+P313
ST&T, Single Exposure	H335: May cause respiratory irritation	P261, P271, P304+P340, P312, P403+P233, P405, P501

ST&T: Specific Target Organ Toxicity

Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to ensure the safety of laboratory personnel and the integrity of the chemical.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling, but the following PPE is recommended as a minimum:

- Eye Protection: ANSI-approved safety glasses with side shields or chemical splash goggles. [\[4\]](#)
- Hand Protection: Chemically resistant gloves (e.g., Nitrile rubber). Breakthrough time and glove thickness should be appropriate for the duration and nature of the task.

- **Skin and Body Protection:** A lab coat, long pants, and closed-toe shoes are mandatory to prevent skin exposure.^[4] For tasks with a higher risk of splashing, a chemically resistant apron should be worn.
- **Respiratory Protection:** All handling of the solid powder should be conducted in a certified chemical fume hood to avoid inhalation of dust.^[4] If a fume hood is not available, a NIOSH-approved respirator with an appropriate particulate filter may be required.

General Handling Procedures

- Avoid contact with eyes, skin, and clothing.^[4]
- Avoid breathing dust.
- Wash hands thoroughly after handling.^[4]
- Use only in a well-ventilated area, preferably a chemical fume hood.^{[4][5]}
- Keep containers tightly closed when not in use.

Storage

- Store in a cool, dry, and well-ventilated place.^[4]
- Keep containers tightly sealed.
- Segregate from incompatible materials such as strong oxidizing agents.
- Ensure the storage area is secure and accessible only to authorized personnel.

First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If the person feels unwell, call a POISON CENTER or doctor. If breathing is difficult, trained personnel should administer oxygen.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical advice. Wash contaminated clothing before reuse.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Call a POISON CENTER or doctor immediately if you feel unwell.

Experimental Protocols: Safe Handling of a Crystalline Solid

This section provides a general methodology for handling **1,3-Benzoxazol-2-ylacetonitrile** in a laboratory setting.

Objective: To safely weigh and prepare a solution of **1,3-Benzoxazol-2-ylacetonitrile**.

Materials:

- **1,3-Benzoxazol-2-ylacetonitrile**
- Appropriate solvent

- Analytical balance
- Spatula
- Weighing paper or boat
- Volumetric flask with stopper
- Beaker
- Magnetic stirrer and stir bar (optional)
- Required PPE (see section 3.1)

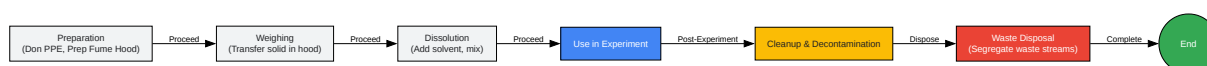
Procedure:

- Preparation:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate working height.
 - Don all required PPE.
 - Gather all necessary equipment and place it within the fume hood.
 - Decontaminate the work surface within the fume hood.
- Weighing:
 - Place a weighing boat on the analytical balance and tare it.
 - Carefully open the container of **1,3-Benzoxazol-2-ylacetonitrile** inside the fume hood.
 - Using a clean spatula, transfer the desired amount of the crystalline solid to the weighing boat. Avoid generating dust.
 - Securely close the primary container.
 - Record the exact weight.

- Dissolution:
 - Carefully transfer the weighed solid into the volumetric flask.
 - Add a small amount of the chosen solvent to the weighing boat to rinse any remaining crystals and transfer this rinse to the flask.
 - Add approximately half of the final required volume of solvent to the flask.
 - Stopper the flask and gently swirl to dissolve the solid. A magnetic stirrer can be used for this purpose.
 - Once the solid is fully dissolved, add the solvent up to the calibration mark.
 - Stopper the flask again and invert it several times to ensure the solution is homogeneous.
- Cleanup and Waste Disposal:
 - Clean the spatula and any other contaminated reusable equipment.
 - Dispose of the weighing boat and any other contaminated disposable items in a designated solid chemical waste container.
 - Wipe down the work surface in the fume hood.
 - Dispose of gloves in the appropriate waste stream.
 - Wash hands thoroughly after the procedure is complete.

Visualizations

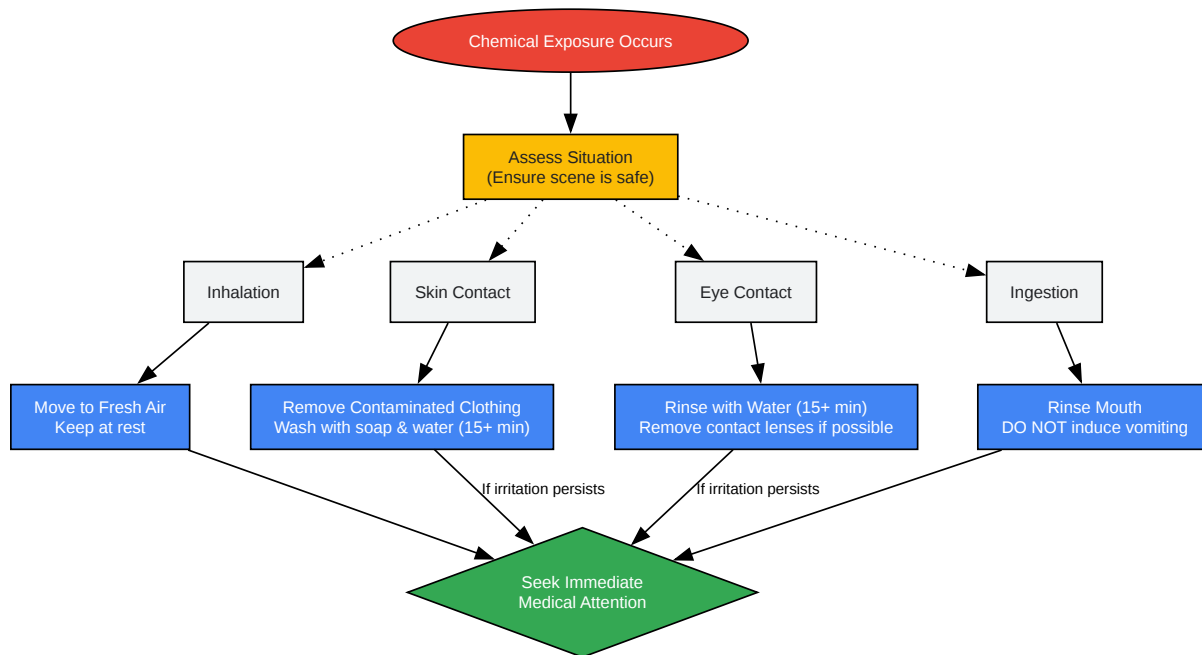
Safe Handling Workflow



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Caption: Workflow for safely handling **1,3-Benzoxazol-2-ylacetonitrile**.

First Aid Response Logic



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Caption: Decision logic for first aid response to chemical exposure.

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